

Personal protective equipment for handling 1,1-Dichlorohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dichlorohexane

Cat. No.: B13808546

[Get Quote](#)

Essential Safety and Handling Guide for 1,1-Dichlorohexane

Disclaimer: A specific Safety Data Sheet (SDS) for **1,1-Dichlorohexane** is not publicly available through standard online resources. The following guidance is based on the chemical properties of **1,1-Dichlorohexane** and safety information for similar chlorinated hydrocarbons, such as 1,1-dichloroethane and 1,6-dichlorohexane.^{[1][2]} Researchers, scientists, and drug development professionals must consult the specific SDS provided by their chemical supplier for complete and accurate safety information before handling this compound.

Immediate Safety Information

1,1-Dichlorohexane is a chlorinated hydrocarbon that should be handled with care in a laboratory setting. While specific toxicity data is limited, analogous compounds are known to be irritants, flammable, and potentially harmful to the environment.^{[1][2][3]} Adherence to strict safety protocols is essential to minimize exposure and ensure a safe working environment.

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,1-Dichlorohexane** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₁₂ Cl ₂
Molecular Weight	155.06 g/mol [4]
CAS Number	62017-16-7[5]
Boiling Point	175.06°C (estimate)[6]
Melting Point	-48.02°C (estimate)[6]
Density	1.024 g/cm ³ (estimate)[6]

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for similar chlorinated alkanes, **1,1-Dichlorohexane** is likely to present the following hazards. The recommended PPE is designed to mitigate these risks.

Hazard	Recommended Personal Protective Equipment (PPE)
Eye Irritation	Chemical splash goggles or a face shield should be worn at all times to protect against splashes. [2] [3]
Skin Irritation	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat are necessary to prevent skin contact. [7] [8]
Respiratory Tract Irritation	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. [2] [8]
Flammability	Keep away from heat, sparks, and open flames. Use non-sparking tools and ensure electrical equipment is properly grounded. [1] [9]
Environmental Hazard	Avoid release into the environment as it may be harmful to aquatic life with long-lasting effects. [2]

Operational Plan for Handling 1,1-Dichlorohexane

A systematic approach to handling **1,1-Dichlorohexane** is critical for laboratory safety.

1. Preparation:

- Review the supplier-specific Safety Data Sheet (SDS).
- Ensure a chemical fume hood is available and functioning correctly.
- Assemble all necessary PPE, including gloves, safety goggles, and a lab coat.
- Have a spill kit readily accessible.

2. Handling:

- Conduct all manipulations of **1,1-Dichlorohexane** within a chemical fume hood.

- Use glassware that is clean, dry, and free of cracks.
- Ground and bond containers when transferring the material to prevent static discharge.[\[10\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)

3. Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Remove and dispose of contaminated gloves and other disposable PPE in the appropriate waste stream.
- Wash hands thoroughly with soap and water after handling the chemical.[\[2\]](#)

Disposal Plan

As a chlorinated hydrocarbon, **1,1-Dichlorohexane** and any materials contaminated with it must be disposed of as hazardous waste.

1. Waste Segregation:

- Dispose of **1,1-Dichlorohexane** waste in a designated "Halogenated Organic Waste" container.[\[11\]](#)
- Do not mix with non-halogenated solvents or other incompatible waste streams.[\[11\]](#)

2. Container Management:

- Use a chemically resistant waste container with a secure, tight-fitting lid.[\[11\]](#)
- Clearly label the waste container with "Hazardous Waste," the full chemical name, and any other information required by your institution's Environmental Health and Safety (EHS) department.[\[11\]](#)

3. Storage and Disposal:

- Store the waste container in a designated satellite accumulation area, away from ignition sources.[10][11]
- Arrange for pickup and disposal by a licensed hazardous waste disposal company in accordance with local, state, and federal regulations.[2][11]

Safe Handling Workflow for 1,1-Dichlorohexane



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1,1-Dichlorohexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. bg.cpachem.com [bg.cpachem.com]
2. fishersci.com [fishersci.com]
3. assets.thermofisher.com [assets.thermofisher.com]
4. 1,1-Dichlorohexane | C₆H₁₂Cl₂ | CID 523770 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. 1,1-Dichlorohexane [webbook.nist.gov]
6. echemi.com [echemi.com]

- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. nbinnno.com [nbinnno.com]
- 9. appliedgas.com [appliedgas.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,1-Dichlorohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13808546#personal-protective-equipment-for-handling-1-1-dichlorohexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com